

# Commercial Suppliers and Technical Guide for High-Purity 4-Methoxybenzyl Acetate-d3

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## Compound of Interest

Compound Name: 4-Methoxybenzyl acetate-d3

Cat. No.: B12361261

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For researchers, scientists, and drug development professionals requiring high-purity **4-methoxybenzyl acetate-d3**, sourcing from reliable commercial suppliers is crucial for ensuring the accuracy and reproducibility of experimental results. This technical guide provides an in-depth overview of a key commercial supplier, typical product specifications, and detailed experimental protocols relevant to the synthesis and quality control of this deuterated compound.

## Commercial Suppliers

A notable commercial supplier of high-purity **4-methoxybenzyl acetate-d3** for research and development purposes is:

- MedChemExpress (MCE): A supplier of a wide range of bioactive molecules and research chemicals, including isotope-labeled compounds.<sup>[1][2]</sup> They offer **4-methoxybenzyl acetate-d3**, designated as a deuterated-labeled version of 4-methoxybenzyl acetate, primarily for research applications.<sup>[1][3]</sup>

## Product Specifications

High-purity **4-methoxybenzyl acetate-d3** is essential for applications such as internal standards in quantitative analysis by NMR, GC-MS, or LC-MS, and as a tracer in metabolic studies.<sup>[3]</sup> While a specific Certificate of Analysis for this compound is available upon request from the supplier, the following table summarizes the typical quantitative data for a high-purity batch based on industry standards for deuterated compounds.

Parameter	Specification	Typical Analytical Method
Chemical Identity	Conforms to the structure of 4-(methoxy-d3)-benzyl acetate	$^1\text{H}$ NMR, $^{13}\text{C}$ NMR, MS
CAS Number	1394230-53-5	-
Molecular Formula	$\text{C}_{10}\text{H}_9\text{D}_3\text{O}_3$	-
Molecular Weight	183.22 g/mol	Mass Spectrometry
Chemical Purity	$\geq 98.0\%$	HPLC, GC
Isotopic Purity (D)	$\geq 98.0\%$	$^1\text{H}$ NMR, Mass Spectrometry
Appearance	Colorless to pale yellow liquid	Visual Inspection
Solubility	Soluble in DMSO, Methanol, Ethanol	Visual Inspection

## Experimental Protocols

The following sections detail plausible methodologies for the synthesis and quality control of high-purity **4-methoxybenzyl acetate-d3**. These protocols are based on established chemical principles for deuteration and esterification.

### Synthesis of 4-(methoxy-d3)-benzyl Alcohol

The key intermediate, 4-(methoxy-d3)-benzyl alcohol, can be synthesized from a suitable precursor such as 4-hydroxybenzyl alcohol.

Materials:

- 4-hydroxybenzyl alcohol
- Deuterated methyl iodide ( $\text{CD}_3\text{I}$ )
- Potassium carbonate ( $\text{K}_2\text{CO}_3$ )
- Acetone

- Diethyl ether
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

Procedure:

- To a solution of 4-hydroxybenzyl alcohol in acetone, add potassium carbonate.
- Stir the suspension at room temperature and add deuterated methyl iodide dropwise.
- Heat the reaction mixture to reflux and monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter off the solid.
- Concentrate the filtrate under reduced pressure.
- Dissolve the residue in diethyl ether and wash with saturated aqueous sodium bicarbonate solution and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude 4-(methoxy-d<sub>3</sub>)-benzyl alcohol.
- Purify the crude product by flash column chromatography.

## Esterification to 4-methoxybenzyl acetate-d<sub>3</sub>

The final product is obtained by the esterification of the deuterated alcohol.

Materials:

- 4-(methoxy-d<sub>3</sub>)-benzyl alcohol
- Acetic anhydride

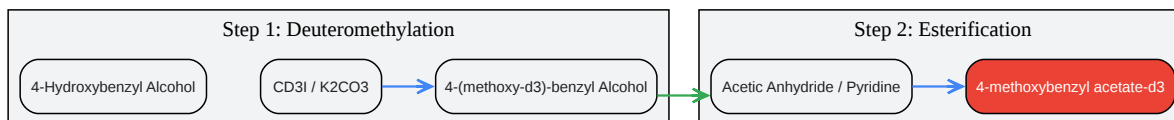
- Pyridine
- Dichloromethane (DCM)
- 1 M Hydrochloric acid (HCl)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Brine
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )

#### Procedure:

- Dissolve 4-(methoxy-d3)-benzyl alcohol in dichloromethane and cool the solution in an ice bath.
- Add pyridine followed by the dropwise addition of acetic anhydride.
- Allow the reaction mixture to warm to room temperature and stir until the reaction is complete, as monitored by TLC.
- Quench the reaction by adding 1 M HCl.
- Separate the organic layer and wash it sequentially with 1 M HCl, saturated aqueous sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the resulting crude **4-methoxybenzyl acetate-d3** by flash column chromatography to obtain the high-purity product.

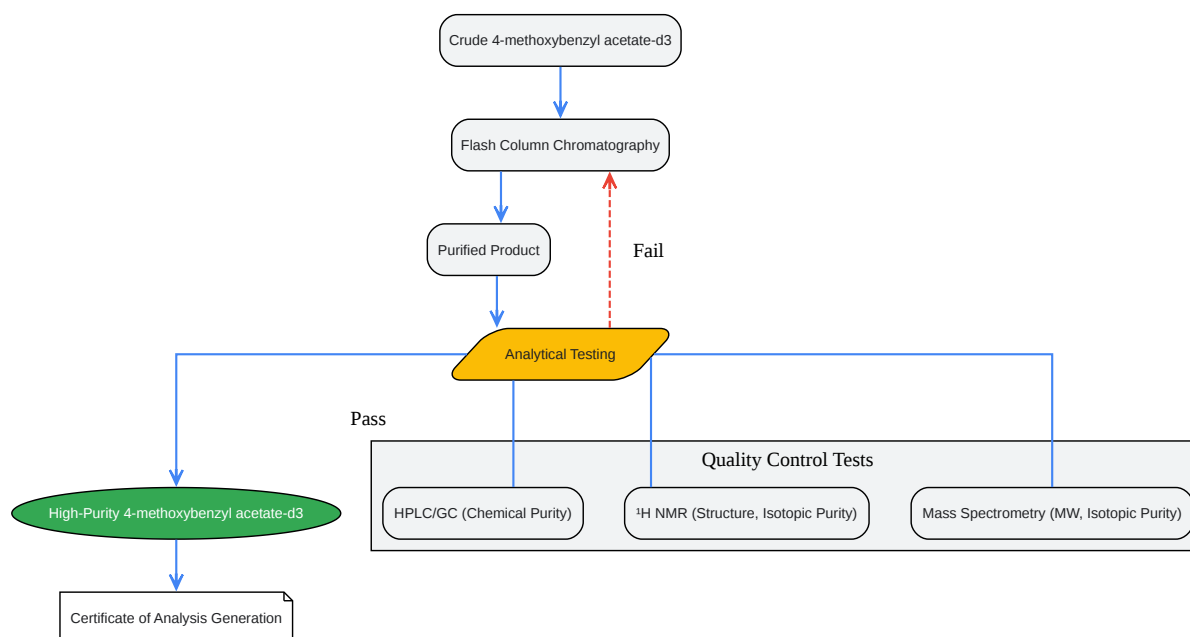
## Visualizations

The following diagrams illustrate the logical workflow for the synthesis and a representative quality control process for **4-methoxybenzyl acetate-d3**.



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Caption: Synthetic pathway for **4-methoxybenzyl acetate-d3**.



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Caption: Quality control workflow for high-purity product.

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## References

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